

Ethyl Ethoxyacetate: A Technical Safety Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Ethyl ethoxyacetate

Cat. No.: B1329361

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Introduction

Ethyl ethoxyacetate (CAS No. 817-95-8) is a colorless liquid with a characteristic fruity odor, utilized as a solvent in various industrial applications, including the formulation of paints, coatings, and adhesives.[1][2] Its favorable properties, such as moderate volatility and good solubility for a range of organic compounds, also make it a relevant substance in research and development, including pharmaceutical applications.[2][3] This guide provides an in-depth overview of the safety data for **ethyl ethoxyacetate**, compiled from various safety data sheets (SDS) to ensure safe handling and use in a laboratory setting.

Hazard Identification and Classification

Ethyl ethoxyacetate is classified as a flammable liquid.[4][5][6] It is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[4]

GHS Classification:

- Flammable liquids: Category 3[4][5]

Signal Word: Warning[4][5]

Hazard Statements:

- H226: Flammable liquid and vapor[5][6]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[7]
- P233: Keep container tightly closed.[7]
- P240: Ground/bond container and receiving equipment.[8]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[8]
- P242: Use only non-sparking tools.[8]
- P243: Take precautionary measures against static discharge.[8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[7]
- P370+P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[7]
- P403+P235: Store in a well-ventilated place. Keep cool.[7]
- P501: Dispose of contents/container to an approved waste disposal plant.[7]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **ethyl ethoxyacetate**.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₃	[3][5]
Molecular Weight	132.16 g/mol	[3][5][9]
Appearance	Clear, colorless liquid	[1][4][10]
Odor	Fruity, sweet	[1][2][3]
Boiling Point	156 °C (312.8 °F) at 760 mmHg	[4][10]
Flash Point	48 °C (118.4 °F) - 50 °C (122 °F) (closed cup)	[4]
Density	0.970 - 0.975 g/mL at 25 °C	[4][10]
Vapor Density	4.56	[4]
Water Solubility	Insoluble/Slightly soluble	[1][4]
Refractive Index	n _{20/D} 1.402	[10]

Toxicological Information

Detailed toxicological studies for **ethyl ethoxyacetate** are limited.[9] However, the available information suggests a low acute toxicity profile.[3][11] May cause skin, eye, and respiratory tract irritation.[3][4]

Effect	Observation	Reference
Acute Toxicity	No acute toxicity information is available for this product.	[4]
Skin Corrosion/Irritation	May cause skin irritation.	[3][4]
Eye Damage/Irritation	May cause eye irritation.	[3][4]
Respiratory Irritation	Inhalation of vapors may cause respiratory irritation.	[3][9]
Carcinogenicity	Not listed as a carcinogen by NTP, IARC, ACGIH, or CA Prop 65.	[1]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.
[4]

Experimental Protocols

The provided Safety Data Sheets are summary documents and do not contain detailed experimental protocols for the determination of physical and chemical properties. These properties are typically determined using standardized methods, such as those established by the OECD (Organisation for Economic Co-operation and Development) or ASTM (American Society for Testing and Materials). For instance, flash point is commonly determined using a closed-cup method like the Pensky-Martens or Cleveland open-cup method.

Handling and Storage Procedures

Handling:

- Avoid contact with skin and eyes.[9]
- Do not breathe mist, vapors, or spray.[4][8]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[3][11]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][7]

- Use non-sparking tools and explosion-proof equipment.[\[4\]](#)[\[8\]](#)
- Take precautionary measures against static discharge.[\[4\]](#)
- Ground and bond containers when transferring material.[\[8\]](#)
- Wash hands thoroughly after handling.[\[11\]](#)
- Wear appropriate personal protective equipment (PPE).[\[3\]](#)

Storage:

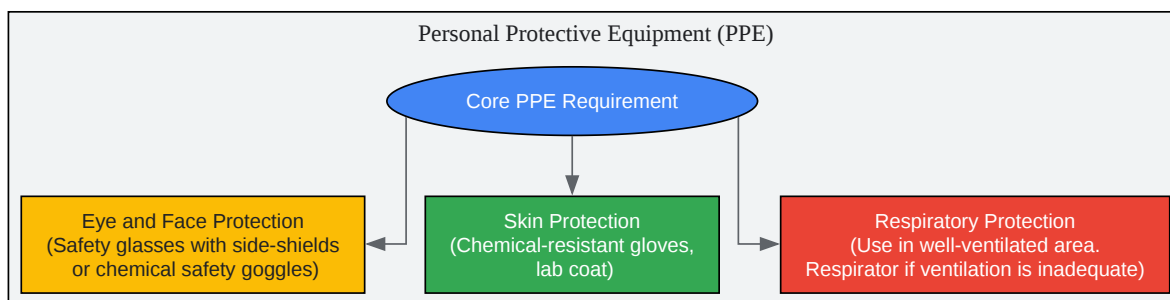
- Store in a cool, dry, well-ventilated place.[\[4\]](#)[\[11\]](#)
- Keep the container tightly closed.[\[4\]](#)[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Store in a flammables area.[\[4\]](#)[\[8\]](#)

Exposure Controls and Personal Protective Equipment

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[\[4\]](#) Use of local exhaust ventilation is recommended.[\[7\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[11\]](#)

Personal Protective Equipment (PPE): A risk assessment should be conducted to determine the appropriate PPE for specific tasks. The following provides general guidance.



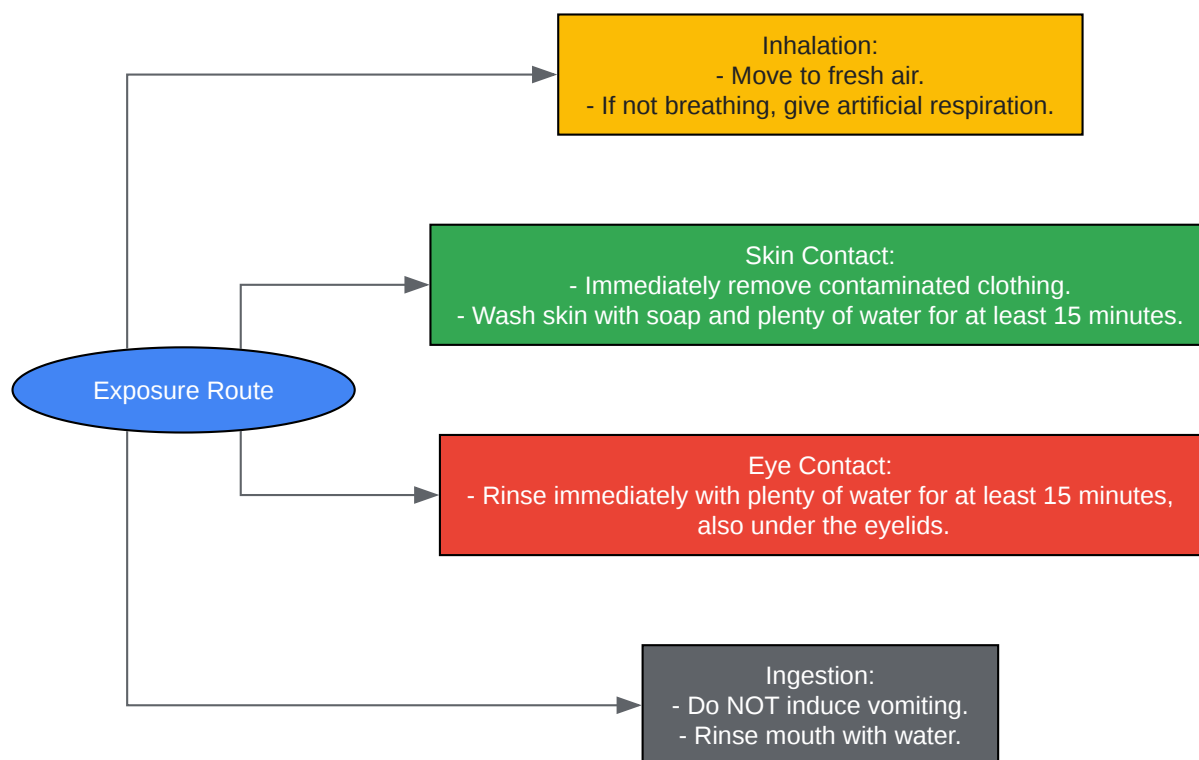
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Caption: General Personal Protective Equipment (PPE) recommendations for handling **ethyl ethoxyacetate**.

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[4][9]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[4][11] A lab coat should be worn.[3]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8][11]

First-Aid Measures

Immediate medical attention should be sought for all exposures.



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Caption: Summary of first-aid procedures for different exposure routes to **ethyl ethoxyacetate**.

- Inhalation: Remove the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Get medical attention.[4][9]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[4] Get medical attention if irritation develops or persists.[11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Get medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] Rinse mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical attention.[9]

Fire and Explosion Data

Ethyl ethoxyacetate is a flammable liquid and its vapor can form explosive mixtures with air.[\[4\]](#)

Vapors may travel to a source of ignition and flash back.[\[4\]](#)

Property	Value	Reference
Flash Point	48 °C (118.4 °F) - 50 °C (122 °F) (closed cup)	[4]
Flammability	Flammable liquid and vapor	[4] [5]
Explosion Limits	No data available	[4]
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.	[4] [9]
Unsuitable Extinguishing Media	No information available.	[4]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[1] [4]

Fire-Fighting Procedures:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)
- Use water spray to cool unopened containers.[\[6\]](#)

Accidental Release Measures

- Evacuate personnel to a safe area.[\[9\]](#)
- Remove all sources of ignition.[\[4\]](#)
- Ensure adequate ventilation.[\[4\]](#)
- Wear appropriate personal protective equipment.[\[9\]](#)

- Contain the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.[11][12]
- Prevent the product from entering drains.[9]

Stability and Reactivity

- Reactivity: No information available.[4]
- Chemical Stability: Stable under normal conditions.[4][9]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[4][8]
Incompatible products.[8]
- Incompatible Materials: Strong oxidizing agents, acids, and bases.[4][8][9]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.[1][4]
- Hazardous Polymerization: Does not occur.[4][8]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[4] The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[9]

This document is intended to provide a comprehensive overview of the safety information for **ethyl ethoxyacetate** based on currently available data. It is crucial for all personnel handling this chemical to be thoroughly familiar with its potential hazards and to adhere strictly to the recommended safety procedures. Always refer to the specific Safety Data Sheet provided by the supplier before use.

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